

functionalization of 8-position in 5-azaspiro[3.5]nonane

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Compound of Interest

Compound Name: 5-Methyl-5-azaspiro[3.5]nonan-8-one

Cat. No.: B11921179

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Executive Summary

The 5-azaspiro[3.5]nonane scaffold represents a privileged structural motif in modern medicinal chemistry, offering a conformationally restricted alternative to the ubiquitous piperidine ring.^[1] Unlike its isomer 2-azaspiro[3.5]nonane (where the nitrogen resides in the four-membered ring), the 5-aza variant features a nitrogen atom within the six-membered ring, directly adjacent to the spiro quaternary center.^[1]

This specific geometry creates a unique "alpha-quaternary" steric environment around the nitrogen, modulating basicity and metabolic susceptibility.^[1] However, the 8-position (distal to the nitrogen) remains sterically accessible and electronically decoupled from the spiro center.^[1] Functionalization at C8 is the primary vector for extending structure-activity relationships (SAR) into deep binding pockets without disrupting the core's spiro-induced conformational lock.^[1]

This guide details the protocols for accessing 8-substituted derivatives, primarily utilizing the key intermediate 5-azaspiro[3.5]nonan-8-one.^[1]

Structural Analysis & Strategic Value

Nomenclature and Numbering

Understanding the IUPAC numbering is critical for this scaffold to avoid confusion with other isomers.

- Spiro Junction: Position 4.[\[1\]](#)
- Small Ring (Cyclobutane): Positions 1, 2, 3.[\[1\]](#)
- Large Ring (Piperidine): Positions 5, 6, 7, 8, 9.[\[1\]](#)
- Heteroatom: Nitrogen at Position 5 (adjacent to C4).[\[2\]](#)
- Target: Position 8 (Gamma to Nitrogen, Beta to Spiro C9).[\[1\]](#)

In simpler terms, the scaffold is a piperidine ring spiro-fused to a cyclobutane at the 2-position. [\[1\]](#) Position 8 corresponds to the 4-position of the piperidine ring.[\[1\]](#)

The "Escape from Flatland" Factor

The spiro[3.5] system increases the fraction of sp³-hybridized carbons (

), a metric correlated with improved clinical success.[\[1\]](#) The cyclobutane ring at C4 forces the piperidine ring into a rigid chair conformation, orienting substituents at C8 into defined axial or equatorial vectors.[\[1\]](#)

Figure 1: Structural logic of the 5-azaspiro[3.5]nonane scaffold.[\[1\]](#) The C8 position offers a functionalization vector distal to the sterically crowded spiro-nitrogen junction.[\[1\]](#)

Key Intermediate: 5-Azaspiro[3.5]nonan-8-one[\[1\]](#)

All protocols below utilize 5-azaspiro[3.5]nonan-8-one (often supplied as the HCl salt, CAS 1215534-51-2) as the divergent starting material.[\[1\]](#) If this intermediate is not commercially available, it can be synthesized via Dieckmann condensation of the appropriate diester precursors, though commercial sourcing is recommended for efficiency.[\[1\]](#)

Reagent Preparation Note: The HCl salt must be neutralized in situ or converted to the free base prior to use in organometallic reactions (Protocols B & C).

Protocol A: Reductive Amination (Library Generation)

Objective: Installation of diverse amine substituents at C8. Mechanism: Formation of an iminium ion followed by hydride reduction.^[1] Stereochemistry: The spiro-cyclobutane exerts long-range conformational control, typically favoring the thermodynamic product (equatorial amine), though mixtures are common.^[1]

Materials

- Substrate: 5-Azaspiro[3.5]nonan-8-one HCl (1.0 equiv)
- Amine Partner: Primary or secondary amine (1.2 equiv)
- Reductant: Sodium triacetoxyborohydride (STAB, 1.5 equiv)
- Additive: Acetic acid (catalytic) or Ti(OiPr)₄ (for difficult amines)^[1]
- Solvent: 1,2-Dichloroethane (DCE) or DCM.^[1]

Step-by-Step Methodology

- Free Basing (Optional but recommended): Partition the HCl salt between DCM and sat. NaHCO₃. Dry the organic layer (MgSO₄) and concentrate to obtain the free base ketone.^[1]
- Imine Formation: In a vial, dissolve the ketone (100 mg, 0.57 mmol) and the amine partner (0.68 mmol) in dry DCE (3 mL).
 - Critical Step: If using a secondary amine or an aniline, add Titanium(IV) isopropoxide (1.5 equiv) and stir for 4 hours at RT to force imine/enamine formation before adding reductant.^[1]
- Reduction: Cool the mixture to 0°C. Add STAB (180 mg, 0.85 mmol) in one portion. If Ti(OiPr)₄ was not used, add glacial acetic acid (1 drop).^[1]

- Reaction: Allow to warm to RT and stir for 12–16 hours. Monitor by LC-MS (Look for M+1 of product; imine intermediate may be visible).[1]
- Workup: Quench with sat. NaHCO₃ (5 mL).[1] If Titanium was used, quench with 1M NaOH to precipitate titanium salts, then filter through Celite.[1]
- Purification: Extract with DCM (3x). Wash combined organics with brine.[1] Dry (Na₂SO₄) and concentrate.[3] Purify via preparative HPLC or silica flash chromatography (MeOH/DCM gradient with 1% NH₄OH).

Protocol B: Gem-Difluorination (Metabolic Blocking) [1]

Objective: Conversion of the C8 ketone to a gem-difluoro group to block metabolic oxidation and lower basicity (

modulation). Reagent: DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor.[1]

Step-by-Step Methodology

- Setup: Use a plastic or Teflon vessel (fluorinating agents etch glass).[1]
- Solvation: Dissolve 5-azaspiro[3.5]nonan-8-one (free base, 1.0 equiv) in anhydrous DCM under Nitrogen.
- Addition: Cool to -78°C. Add DAST (2.5 equiv) dropwise.
 - Safety: DAST can be explosive at high temperatures.[1] Never heat neat DAST.
- Reaction: Stir at -78°C for 1 hour, then allow to warm slowly to RT overnight.
- Quench: Pour the reaction mixture slowly into a stirred mixture of sat. NaHCO₃ and ice.[1] Caution: Vigorous CO₂ evolution.[1]
- Isolation: Extract with DCM. The gem-difluoro product is often volatile; avoid high-vacuum drying for extended periods.[1]

Protocol C: Suzuki Arylation via Enol Triflate[1]

Objective: Installing aryl or heteroaryl groups at C8 to create "biaryl-like" spacers. Pathway:
Ketone

Vinyl Triflate

Suzuki Coupling

Hydrogenation (optional).

Step-by-Step Methodology

Part 1: Vinyl Triflate Formation

- Dissolve the ketone (1.0 equiv) in dry THF. Cool to -78°C .^[1]
- Add KHMDS (1.1 equiv, 0.5M in toluene) dropwise.^[1] Stir for 30 min to generate the enolate.
- Add Comins' Reagent (N-(5-Chloro-2-pyridyl)bis(trifluoromethanesulfonimide), 1.1 equiv) dissolved in THF.^[1]
- Stir at -78°C for 2h, then warm to RT.
- Quench with water, extract with Et₂O.^[1] Purify rapidly on neutral alumina (silica can hydrolyze the triflate).^[1]

Part 2: Suzuki-Miyaura Coupling

- Combine Vinyl Triflate (1.0 equiv), Arylboronic acid (1.2 equiv), and K₂CO₃ (3.0 equiv) in Dioxane/Water (4:1).^[1]
- Degas with Nitrogen for 10 min.
- Add catalyst: Pd(dppf)Cl₂·DCM (5 mol%).
- Heat at $80-90^{\circ}\text{C}$ for 4–6 hours.
- Result: This yields the C8-ene product.
- Optional: Hydrogenate (H₂, Pd/C, MeOH) to get the saturated 8-aryl derivative. Note: Hydrogenation usually occurs from the less hindered face, yielding the cis or trans isomer

predominantly based on the spiro-ring influence.[1]

Experimental Workflow Summary

Figure 2: Divergent synthesis map starting from the C8 ketone.[1]

Troubleshooting & Critical Parameters

Parameter	Observation	Corrective Action
N-Protection	Low yields in oxidation/alkylation steps.[1]	The secondary amine (N5) is nucleophilic.[1] If performing non-reductive amination chemistry, protect N5 with Boc or Cbz first.[1]
Solubility	Free base oil is insoluble in water but soluble in organics. [1] HCl salt is water-soluble.[1]	Ensure the correct form is used. For reductive amination in DCE, the free base is preferred to prevent acid-catalyzed decomposition of hydrides.[1]
Stereocontrol	Mixtures of diastereomers at C8.	The spiro-cyclobutane at C4 is "distal" but still induces facial bias.[1] Isolate isomers via Chiral SFC or Prep-HPLC.[1] The equatorial isomer usually elutes later on silica.[1]
Volatility	Loss of product during evaporation.	8,8-difluoro and simple 8-alkyl derivatives are low MW.[1] Do not use high vacuum (< 10 mbar) for extended periods; use a rotovap at 40°C/150 mbar.

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